

An In-depth Technical Guide to the Physical Properties of Liquid Perfluorohexane

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Compound of Interest

Compound Name: Perfluorohexane

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Perfluorohexane (C₆F₁₄), also known as tetradecafluorohexane, is a fully fluorinated hydrocarbon belonging to the class of perfluorocarbons (PFCs).[1] It is a colorless and odorless liquid at room temperature.[2][3] Due to its chemical inertness, thermal stability, and unique physical properties, **perfluorohexane** finds applications in various scientific and industrial fields, including as a coolant in the electronics industry, a reaction medium, and as a contrast agent in medical imaging.[4][5][6] This guide provides a comprehensive overview of the key physical properties of liquid **perfluorohexane**, including detailed experimental protocols for their determination.

Core Physical Properties

The distinct physical characteristics of **perfluorohexane** stem from the high electronegativity of fluorine atoms, which creates strong carbon-fluorine bonds and weak intermolecular forces.[2] [3] This results in a compound with high density, low surface tension, and a high capacity for dissolving gases compared to hydrocarbon analogues.[2][7]

Quantitative Data Summary

The following tables summarize the principal physical properties of liquid **perfluorohexane**. Values are provided at standard conditions (25 °C and 100 kPa) unless otherwise specified.

Table 1: General and Thermal Properties

Property	Value	Notes
Molecular Formula	C ₆ F ₁₄	[4][8]
Molar Mass	338.04 g/mol	[4][9]
Appearance	Clear, colorless liquid	[4][10]
Odor	Odorless	[2][4]
Boiling Point	56 °C (329 K)	[4][11][12]
Melting Point	-90 °C (183 K)	[2][4][12]
Vapor Pressure	30.9 kPa	at 25 °C[4][11]
Thermal Conductivity	0.057 W/(m·K)	[4][11]
Heat of Vaporization	7793 cal/mol	at 20 °C[13]
Heat of Fusion	1580 cal/mol	[13]

Table 2: Mechanical and Optical Properties

Property	Value	Notes
Density	1.68 g/cm ³	at 25 °C[14]
Viscosity	0.64 cP	at 25 °C[4][11]
Surface Tension	11.91 mN/m	at 20 °C[15][16]
Refractive Index (n _D)	1.2515	at 20 °C[9][10]

Table 3: Electrical and Solubility Properties

Property	Value	Notes
Dielectric Constant	1.76	at 25 °C[10]
Water Solubility	9.8×10^{-6} g / 100 g	at 25 °C[10]
Oxygen Solubility	65% (v/v)	at 25 °C, 1 atm[16]
Nitrogen Solubility	43% (v/v)	at 25 °C, 1 atm[16]

Experimental Protocols for Property Determination

The accurate measurement of physical properties is crucial for the application of **perfluorohexane** in research and development. Below are detailed methodologies for determining several key properties.

Density Measurement

The density of liquid **perfluorohexane** can be determined using a variety of techniques. A common and precise method is the use of a vibrating tube densitometer.

- Principle: This method is based on measuring the change in the resonant frequency of a U-shaped glass tube when it is filled with the sample liquid. The change in frequency is directly related to the mass, and therefore the density, of the liquid.
- Apparatus: A digital densitometer, a temperature-controlled water bath, a syringe for sample injection, and a certified density standard for calibration.
- Procedure:
 - Calibrate the densitometer using a certified standard (e.g., dry air and deionized water) at the desired temperature.
 - Equilibrate the **perfluorohexane** sample to the measurement temperature.
 - Carefully inject the sample into the U-tube, ensuring no air bubbles are present.
 - Allow the system to stabilize and record the resonant frequency.

- The instrument's software calculates the density based on the calibration and the measured frequency.
- Multiple measurements should be taken and averaged to ensure accuracy.

Viscosity Measurement

The viscosity of **perfluorohexane** can be measured using a capillary viscometer or a rotational viscometer. The capillary method is described below.

- Principle: This technique measures the time it takes for a fixed volume of liquid to flow through a narrow capillary tube under the influence of gravity. The time is proportional to the kinematic viscosity of the liquid.
- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type), a constant temperature bath, a stopwatch, and a pipette.
- Procedure:
 - Clean the viscometer thoroughly and dry it completely.
 - Pipette a precise volume of **perfluorohexane** into the viscometer.
 - Place the viscometer in the constant temperature bath and allow it to equilibrate for at least 15-20 minutes.
 - Using suction, draw the liquid up into the upper bulb of the viscometer.
 - Release the suction and measure the time it takes for the liquid meniscus to pass between two marked points on the capillary.
 - Repeat the measurement several times and calculate the average flow time.
 - The kinematic viscosity (ν) is calculated using the equation: $\nu = C * t$, where C is the viscometer constant and t is the average flow time.
 - The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density (ρ) of the liquid at the same temperature: $\eta = \nu * \rho$.

Surface Tension Measurement

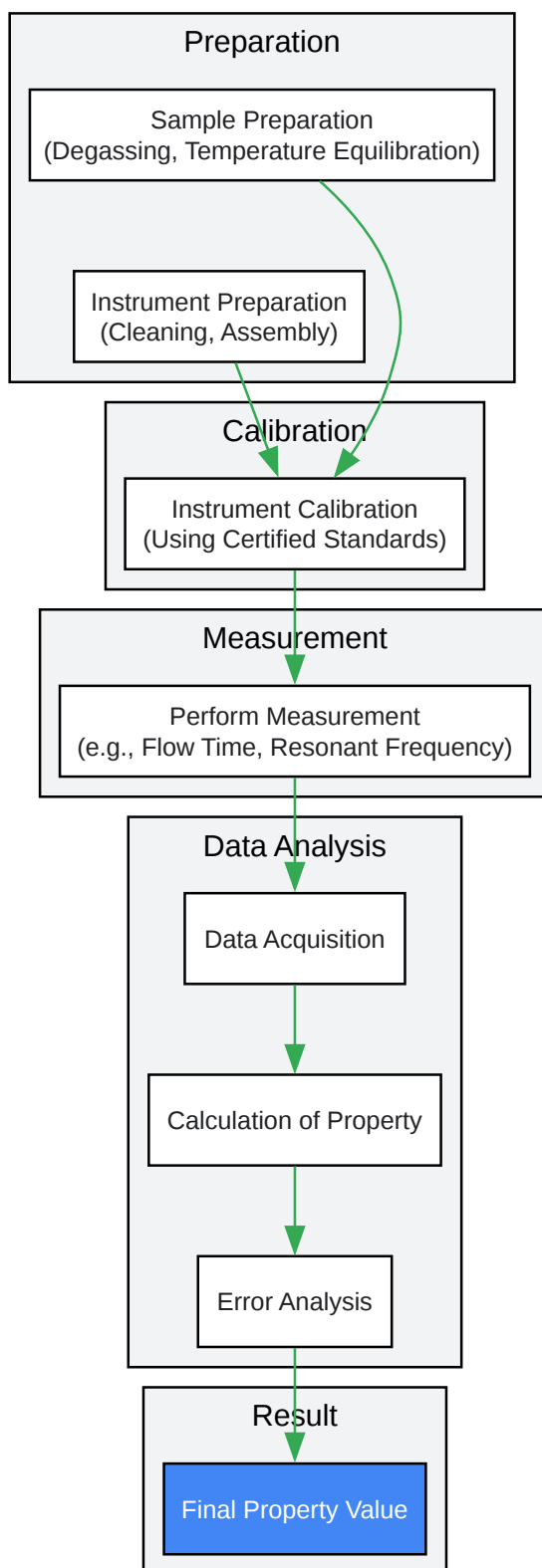
The pendant drop method is a widely used and accurate technique for determining the surface tension of liquids.

- **Principle:** This optical method involves analyzing the shape of a drop of liquid hanging from the tip of a needle. The shape of the drop is determined by the balance between surface tension and gravity.
- **Apparatus:** A drop shape analyzer equipped with a high-resolution camera, a light source, a syringe with a needle of known diameter, and software for image analysis.
- **Procedure:**
 - Fill the syringe with **perfluorohexane**, ensuring no air bubbles are present.
 - Mount the syringe in the analyzer and carefully form a pendant drop at the tip of the needle.
 - The camera captures an image of the drop profile.
 - The software analyzes the shape of the drop and fits it to the Young-Laplace equation to calculate the surface tension.
 - Measurements should be repeated to ensure reproducibility.

Visualizations

Experimental Workflow for Physical Property Measurement

The following diagram illustrates a generalized workflow for the experimental determination of a physical property of liquid **perfluorohexane**, such as density or viscosity.



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Caption: Generalized workflow for determining a physical property of a liquid.

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